

An In-depth Technical Guide to 2-Chloroethyl Isocyanate

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Compound of Interest

Compound Name: 2-Chloroethyl isocyanate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Chloroethyl isocyanate** (CEI), a reactive chemical intermediate with significant applications in medicinal chemistry and materials science. This document outlines its chemical and physical properties, experimental protocols for its synthesis and handling, and its role in biological pathways, particularly relevant to drug development.

Core Properties of 2-Chloroethyl Isocyanate

2-Chloroethyl isocyanate is a colorless liquid characterized by its high reactivity, attributed to the presence of both an isocyanate group and a chloroethyl moiety.^[1] This dual functionality makes it a versatile reagent in organic synthesis.

Quantitative Data Summary

The key physicochemical properties of **2-Chloroethyl isocyanate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	105.52 g/mol	[2] [3] [4]
Molecular Formula	C ₃ H ₄ ClNO	[3] [4]
CAS Number	1943-83-5	[2] [4]
Appearance	Clear, colorless liquid	[3]
Boiling Point	135 °C at 760 mmHg	[3] [5]
Density	1.237 g/mL at 25 °C	[3] [6]
Flash Point	56 °C (132.8 °F)	[3] [5]
Refractive Index	n ₂₀ /D 1.447	[6]
Solubility	Reacts with water. Soluble in many organic solvents.	[3]

Applications in Drug Development and Synthesis

2-Chloroethyl isocyanate serves as a critical building block in the synthesis of various pharmaceutical compounds, most notably in the development of chemotherapeutic agents.[\[1\]](#)
[\[7\]](#) Its utility stems from its ability to introduce the reactive 2-chloroethyl group into a target molecule.

Key applications include:

- **Anticancer Agents:** It is a key intermediate in the synthesis of nitrosourea-based antitumor drugs like Lomustine (CCNU) and other potential anti-cancer agents.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- **Chemical Synthesis:** The compound is widely used as a reagent to synthesize a range of organic molecules, including carbamates and ureas, which are prevalent in medicinal chemistry.[\[1\]](#)[\[8\]](#) For instance, it is used to prepare functionalized aminobenzoboroxoles and other heterocyclic compounds with antiproliferative activity.[\[10\]](#)
- **Advanced Materials:** In materials science, it can be used to synthesize specialized polyurethanes and polyureas, imparting unique properties to these polymers.[\[11\]](#)

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and safe handling of **2-Chloroethyl isocyanate**. These protocols are intended for use by trained professionals in a controlled laboratory setting.

General Synthesis Protocol

A common method for the synthesis of **2-Chloroethyl isocyanate** involves the Curtius rearrangement of a corresponding acyl azide. The following is a general procedure:

Reaction: $\text{R-COOH} \rightarrow \text{R-CON}_3 \rightarrow \text{R-NCO}$

Materials:

- 3-(Chloromethyl)propanoic acid (or similar carboxylic acid precursor)
- Toluene (anhydrous)
- Triethylamine (Et_3N)
- Diphenylphosphoryl azide (DPPA)
- Hexane

Procedure:

- Suspend the starting carboxylic acid (1.0 equivalent) in anhydrous toluene under an inert atmosphere (e.g., nitrogen or argon).
- Add triethylamine (1.2 equivalents) to the suspension.
- Slowly add diphenylphosphoryl azide (1.1 equivalents) to the reaction mixture.
- Stir the mixture at room temperature for approximately 15 minutes.
- Heat the reaction mixture to 80 °C for 1 hour, during which the evolution of nitrogen gas will be observed as the acyl azide rearranges to the isocyanate.

- After the reaction is complete, remove the toluene under reduced pressure.
- Extract the resulting isocyanate from the residue by stirring with hexane (e.g., 10 mL/mmol of starting acid). Collect the supernatant.
- Repeat the hexane extraction twice more to ensure complete recovery.
- Combine the hexane extracts and evaporate the solvent to yield the crude **2-Chloroethyl isocyanate**, which can be used for subsequent steps without further purification.^[2]

Safe Handling and Storage Protocol

2-Chloroethyl isocyanate is a hazardous substance and requires strict safety measures. It is flammable, toxic if swallowed, in contact with skin, or inhaled, and can cause severe skin and eye irritation, as well as respiratory sensitization.^{[4][5][12]}

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.^[13]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.^[13]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.^{[13][14]} If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.^[13]

Handling Procedures:

- Ground and bond all containers and transfer equipment to prevent static discharge.^{[13][14]}
- Use only non-sparking tools.^[14]
- Avoid all personal contact, including inhalation of vapors.^{[14][15]}
- Do not eat, drink, or smoke in the handling area.^[14]

- Keep the compound away from incompatible materials such as water, acids, strong bases, alcohols, and amines.[5][6]

Storage:

- Store in a cool, dry, well-ventilated area away from sources of ignition.[3][13]
- Keep containers tightly closed and protected from moisture.[3][13] Recommended storage is under refrigeration.[5]
- Store in an area designated for flammable and corrosive liquids.[5]

Spill and Emergency Procedures:

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert, non-combustible material like vermiculite or sand.[13][14] Collect the residue in a sealed container for hazardous waste disposal.
- Major Spills: Evacuate the area and move upwind.[14] Alert emergency services.[14] Wear full-body protective clothing and a self-contained breathing apparatus (SCBA).[14] Prevent the spill from entering drains or waterways.[14]

Biological Mechanism of Action

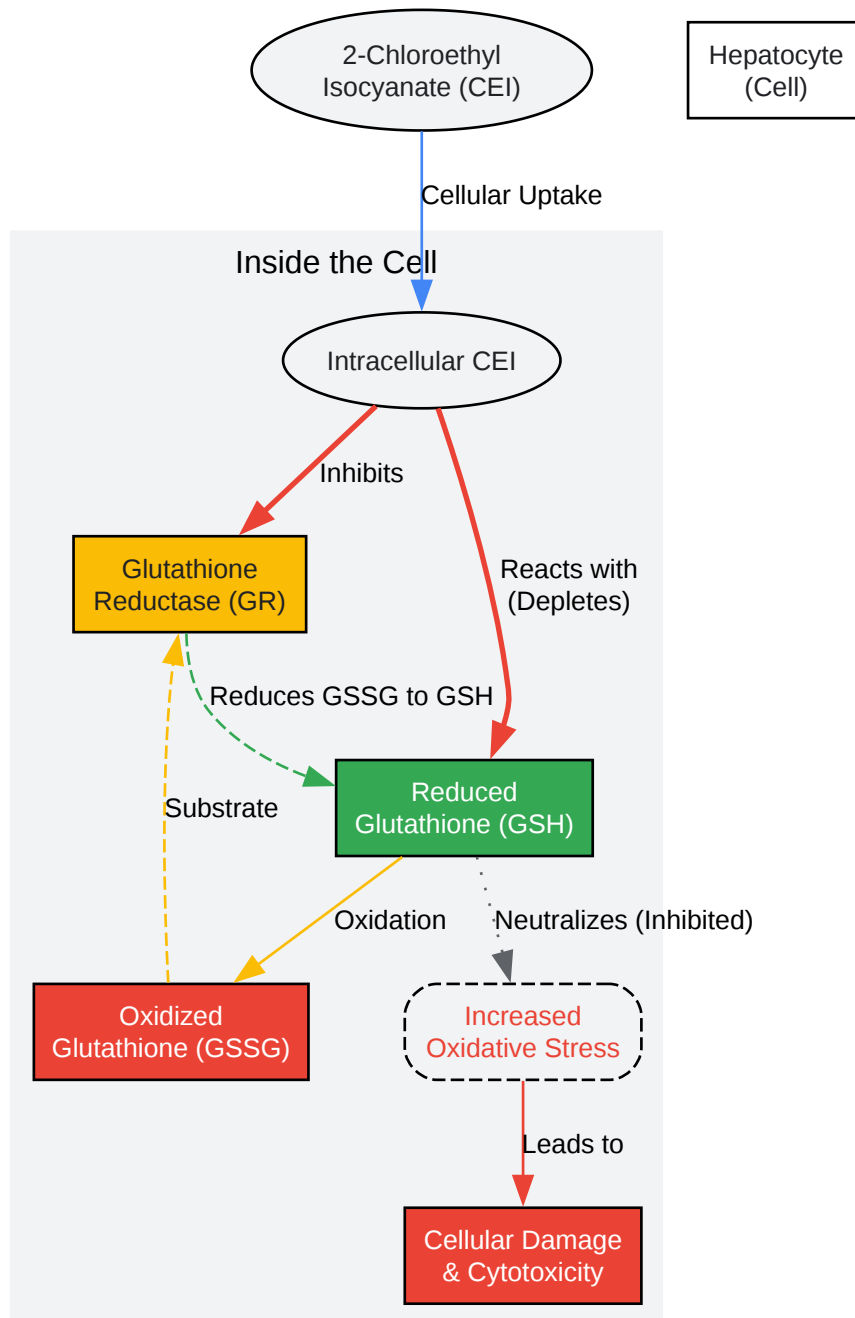
2-Chloroethyl isocyanate and related compounds, particularly the nitrosoureas derived from it, exert their cytotoxic effects through multiple mechanisms. One key pathway involves the inhibition of critical cellular enzymes and the depletion of intracellular antioxidants.

Inhibition of Glutathione Reductase

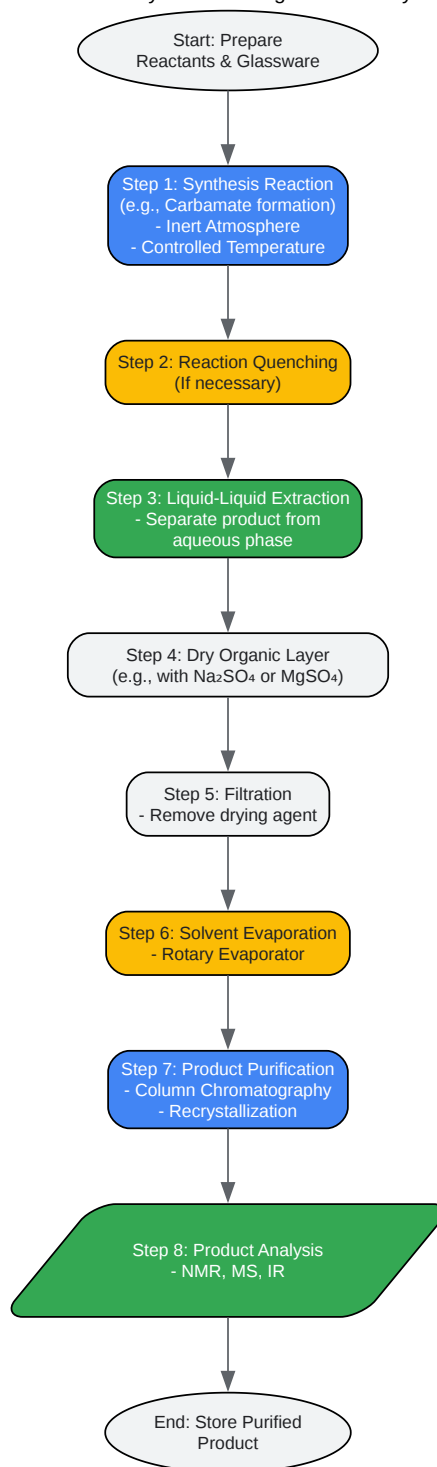
2-Chloroethyl isocyanate can act as an inhibitor of glutathione reductase (GR), an enzyme essential for maintaining the reduced glutathione (GSH) pool within the cell. GSH is a primary antioxidant that protects cells from oxidative damage. The inhibition of GR by isocyanates, coupled with their direct reaction with GSH, leads to a significant depletion of intracellular GSH stores.[10] This depletion enhances cellular vulnerability to oxidative stress and contributes to the cytotoxic effects of drugs derived from this compound.

Below is a diagram illustrating the proposed mechanism of action.

Mechanism of 2-Chloroethyl Isocyanate (CEI) Induced Cellular Stress



General Workflow for Synthesis Using 2-Chloroethyl Isocyanate

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